

# A Researcher's Guide to Cross-Reactivity of KLHL29 Antibodies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: KUNG29

Cat. No.: B607732

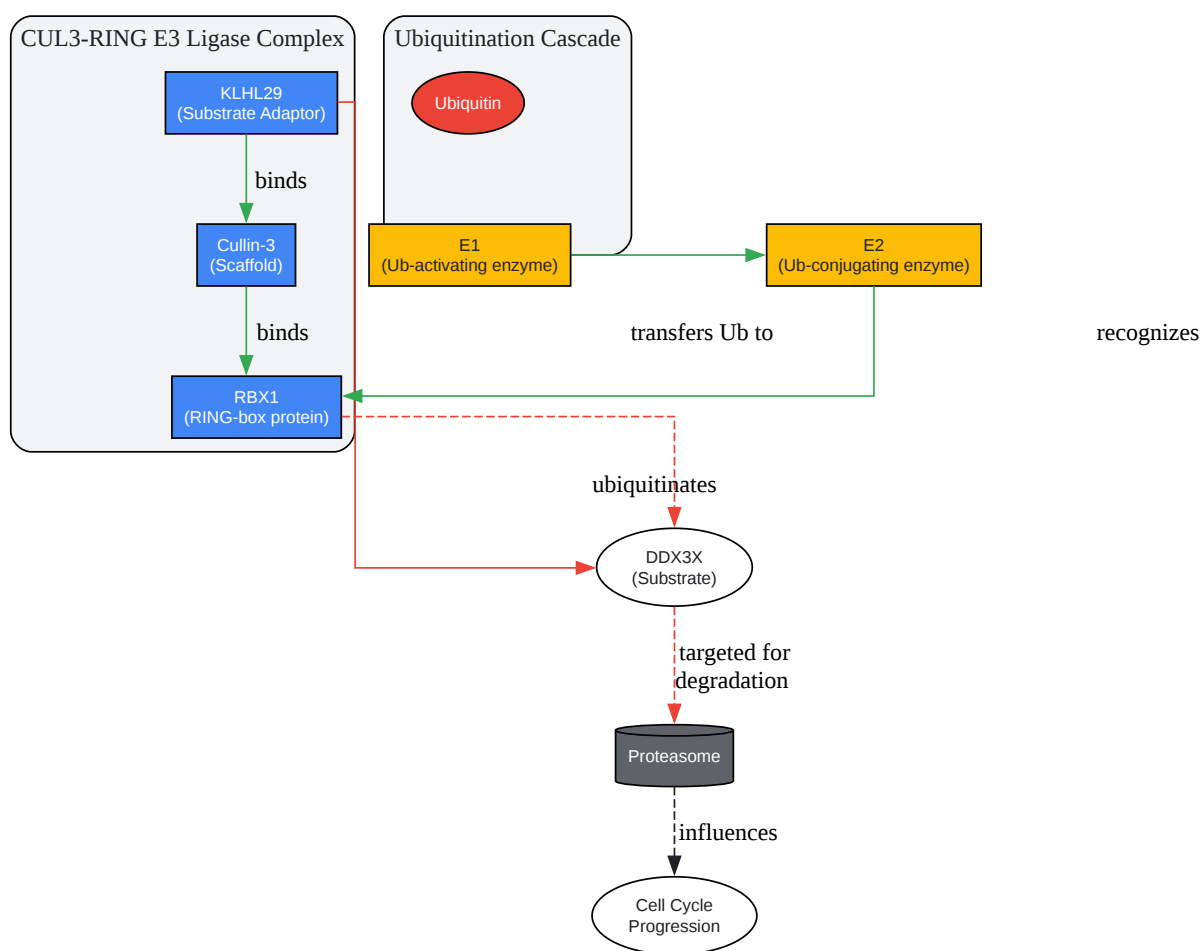
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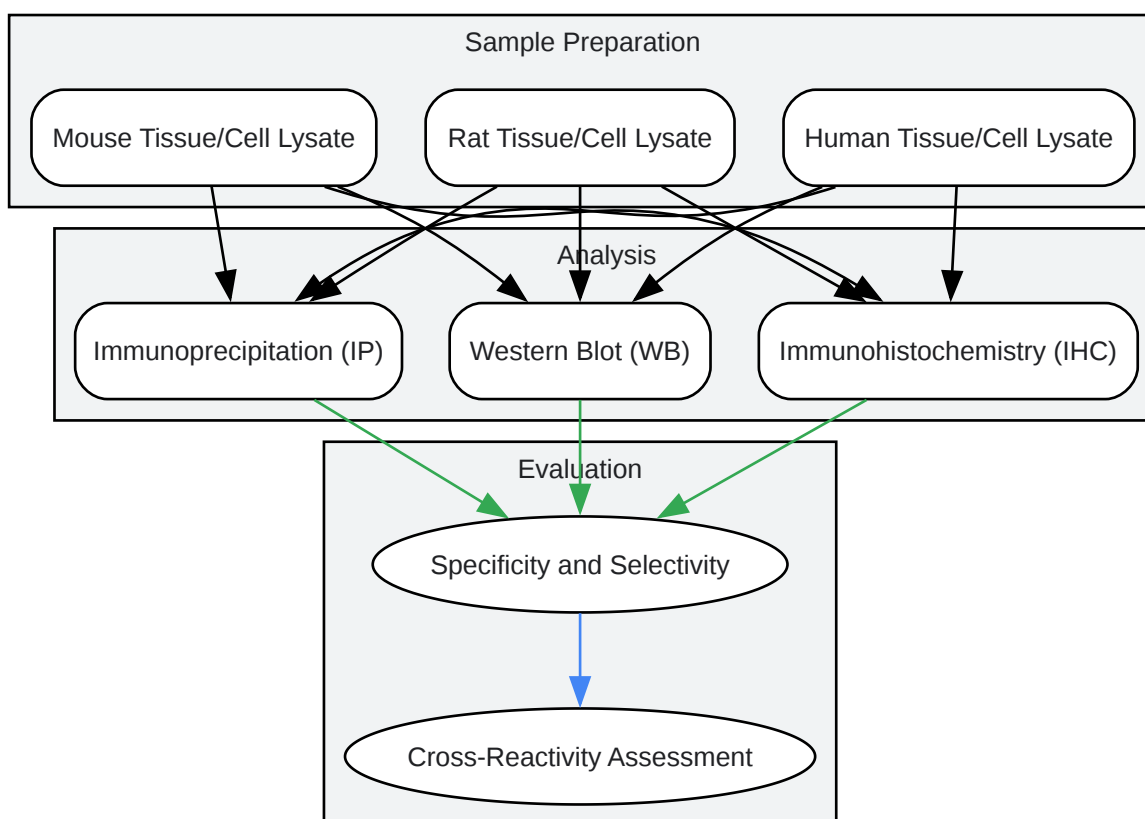
An objective comparison of commercially available KLHL29 antibodies for use in human, mouse, and rat models, supported by available experimental data.

For researchers investigating the intricate roles of Kelch-like family member 29 (KLHL29), selecting a reliable antibody with consistent cross-species performance is paramount. KLHL29 is a substrate adaptor protein within the Cullin-3 (CUL3) RING E3 ubiquitin ligase complex, playing a crucial role in protein ubiquitination and subsequent degradation. This guide provides a comparative overview of commercially available polyclonal KLHL29 antibodies, summarizing their validated applications and presenting available experimental data to aid in your selection process.

## Understanding the Role of KLHL29 in Cellular Signaling

KLHL29 functions as a key component of the CUL3-RING E3 ubiquitin ligase machinery. It specifically recognizes and binds to substrates, facilitating their ubiquitination and subsequent degradation by the proteasome. A notable substrate of the KLHL29-CUL3 complex is the DEAD-box RNA helicase DDX3X. By mediating the degradation of DDX3X, KLHL29 influences cell cycle progression, highlighting its importance in cellular homeostasis and disease.<sup>[1][2]</sup>





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## References

- 1. Immunoprecipitation Protocol | FabGennix [fabgennix.com]
- 2. sinobiological.com [sinobiological.com]
- To cite this document: BenchChem. [A Researcher's Guide to Cross-Reactivity of KLHL29 Antibodies]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607732#cross-reactivity-of-klhl29-antibodies-from-different-species\]](https://www.benchchem.com/product/b607732#cross-reactivity-of-klhl29-antibodies-from-different-species)

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